

Personal protective equipment for handling o-Xylene-d10

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Compound of Interest

Compound Name: o-Xylene-d10
Cat. No.: B166450

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Essential Safety and Handling Guide for o-Xylene-d10

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel, including researchers, scientists, and drug development professionals working with **o-Xylene-d10**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Physical and Chemical Properties

Property	Value
Appearance	Colorless liquid ^[1]
Odor	Aromatic ^[1]
Boiling Point	292°F (144.4°C) ^[1]
Flash Point	90°F (32.2°C) ^[1]
Vapor Density	3.7 (Air = 1) ^[2]
Solubility in Water	0.17 g/L at 20°C ^[2]

Occupational Exposure Limits

Agency	TWA (8-hour)	STEL (15-minute)
OSHA PEL	100 ppm[3][4]	150 ppm[4]
NIOSH REL	100 ppm (10-hour)[3][5]	150 ppm[3][5]
ACGIH TLV	100 ppm[3]	150 ppm[3]
EU-OEL	50 ppm (221 mg/m ³)[6]	100 ppm (442 mg/m ³)[6]

Operational and Disposal Plan

Engineering Controls and Personal Protective Equipment (PPE)

Safe handling of **o-Xylene-d10** necessitates stringent engineering controls and appropriate personal protective equipment to minimize exposure.

- Ventilation: Always handle **o-Xylene-d10** in a well-ventilated area.[5][7][8] A chemical fume hood is required. Use explosion-proof electrical, ventilating, and lighting equipment.[5][7][8]
- Eye and Face Protection: Chemical safety goggles with side shields or a face shield are mandatory to prevent eye contact.[1] Eyewash stations should be readily accessible.[9]
- Skin Protection:
 - Gloves: Wear suitable chemical-resistant gloves (e.g., tested according to EN 374).[5]
 - Protective Clothing: A lab coat or chemical-resistant apron should be worn.[10] In case of potential splashing, chemical-resistant coveralls are recommended.
- Respiratory Protection:
 - For short-term tasks, a type A respirator mask suitable for organic gases and vapors with a boiling point above 65°C is recommended.[2]
 - For concentrations up to 900 ppm, a chemical cartridge respirator with organic vapor cartridges is appropriate.[1]

- For emergency situations or unknown concentrations, a self-contained breathing apparatus (SCBA) with a full facepiece operated in a pressure-demand or other positive-pressure mode is required.[1]

Step-by-Step Handling Protocol

- Preparation:
 - Ensure the work area is clean and free of ignition sources (open flames, sparks, hot surfaces).[5][7][8]
 - Post warning signs indicating the presence of a flammable and hazardous chemical.
 - Verify that all necessary PPE is available and in good condition.
 - Ensure emergency equipment, such as a fire extinguisher and spill kit, is accessible.
- Handling:
 - Ground and bond containers and receiving equipment to prevent static discharge.[5][7][8]
 - Use only non-sparking tools.[5][7][8]
 - Avoid inhalation of vapors and direct contact with skin and eyes.[2]
 - Keep the container tightly closed when not in use.[5][7][8]
 - Do not eat, drink, or smoke in the work area.[5][8]
- Storage:
 - Store in a cool, dry, well-ventilated area away from direct sunlight.[5][7][8]
 - Keep away from incompatible materials such as strong oxidizing agents and strong acids.[9][11]
 - Store in a flammable liquids storage cabinet.

Spill and Emergency Procedures

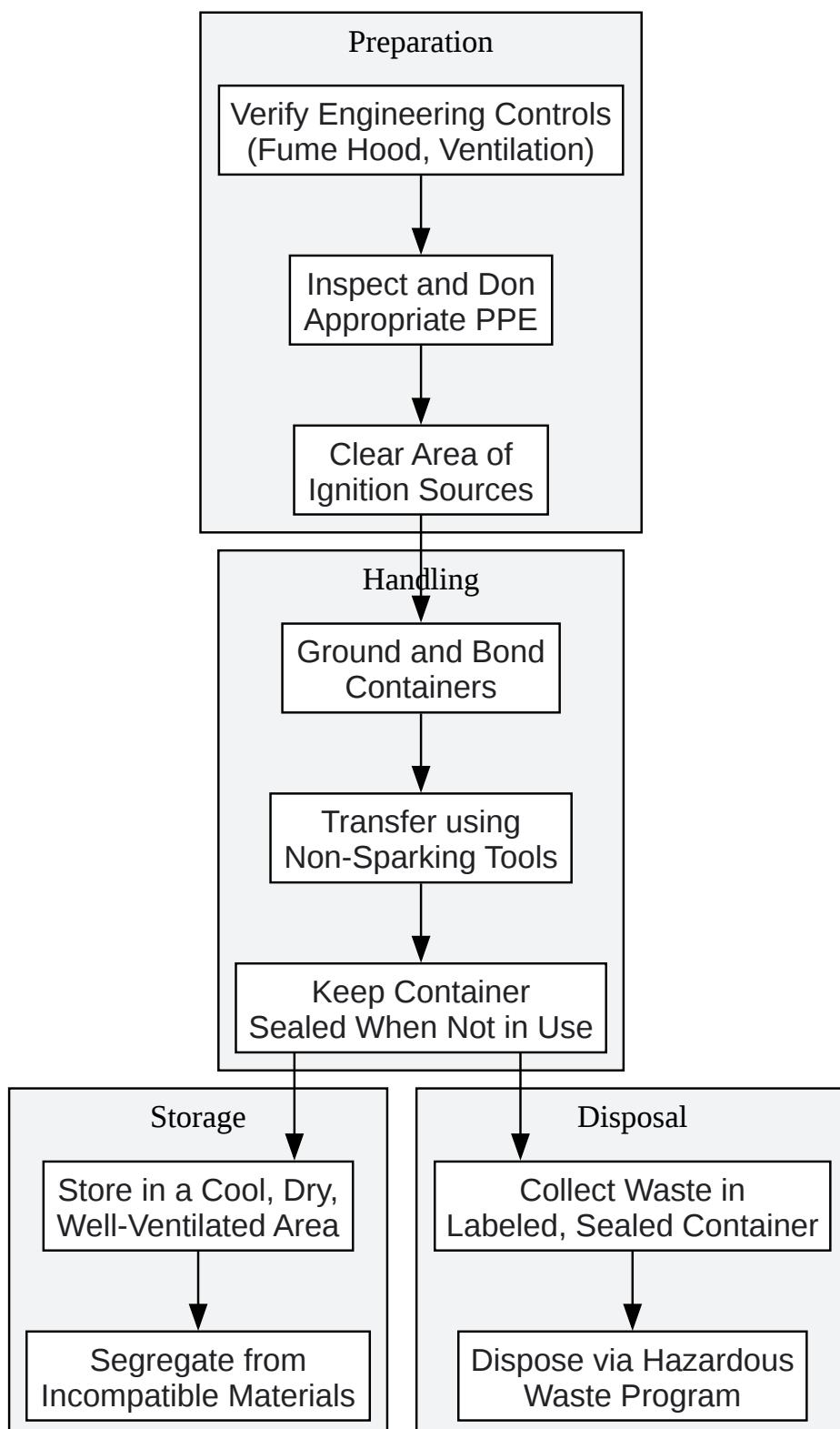
- Small Spills:
 - Eliminate all ignition sources.
 - Ventilate the area.
 - Absorb the spill with an inert, non-combustible absorbent material (e.g., sand, vermiculite).
 - Collect the absorbed material using non-sparking tools and place it in a sealed, properly labeled container for disposal.[11]
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's emergency response team.
 - Prevent the spill from entering drains or waterways.[5][7][8]
- First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[9]
 - Skin Contact: Remove contaminated clothing immediately. Wash the affected area with soap and water for at least 15 minutes.[3][9]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[3][9]
 - Ingestion: Do not induce vomiting. Seek immediate medical attention.[9]

Disposal Plan

o-Xylene-d10 and any contaminated materials are considered hazardous waste and must be disposed of accordingly.

- Collect all **o-Xylene-d10** waste, including contaminated absorbent materials, in a designated, properly labeled, and sealed container.
- Handle contaminated packaging in the same manner as the substance itself.[5][7][8]
- Dispose of the waste through your institution's hazardous waste management program, following all local, state, and federal regulations. Do not dispose of it down the drain.[11]

Experimental Workflow

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References

- 1. CDC - NIOSH Pocket Guide to Chemical Hazards - o-Xylene [cdc.gov]
- 2. Gas detectors and respiratory protection equipments C8H10 (o-xylene), CAS number 95-47-6 [en.gazfinder.com]
- 3. nj.gov [nj.gov]
- 4. XYLENE, ALL ISOMERS (DIMETHYLBENZENE) | Occupational Safety and Health Administration [osha.gov]
- 5. sds.chemdox.com [sds.chemdox.com]
- 6. sds.chemdox.com [sds.chemdox.com]
- 7. sds.chemdox.com [sds.chemdox.com]
- 8. sds.chemdox.com [sds.chemdox.com]
- 9. fishersci.com [fishersci.com]
- 10. epa.gov [epa.gov]
- 11. carlroth.com:443 [carlroth.com:443]
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